

# Application of Tubeimoside I in Oral Squamous Cell Carcinoma Research

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## Compound of Interest

Compound Name: Tubeimoside I (Standard)

Cat. No.: B7971815

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## Introduction

Tubeimoside I (TBMS1), a triterpenoid saponin extracted from the traditional Chinese medicine *Bolbostemma paniculatum*, has demonstrated significant anti-tumor effects across various cancer cell lines. Recent research has highlighted its potential as a chemotherapeutic agent for oral squamous cell carcinoma (OSCC), the most prevalent form of oral cancer. This document provides a comprehensive overview of the application of Tubeimoside I in OSCC research, including its effects on cell viability, apoptosis, and migration, along with detailed protocols for key experimental assays and visualizations of the implicated signaling pathways.

## Data Presentation

### Quantitative Analysis of Tubeimoside I Effects on OSCC Cells

The following tables summarize the key quantitative data from studies investigating the impact of Tubeimoside I on OSCC cell lines.

Table 1: IC50 Values of Tubeimoside I in OSCC Cell Lines

Cell Line	IC50 Value (μM)	Assay Duration	Reference
SCC15	11.6	Not Specified	[1]
CAL27	14.6	Not Specified	[1]

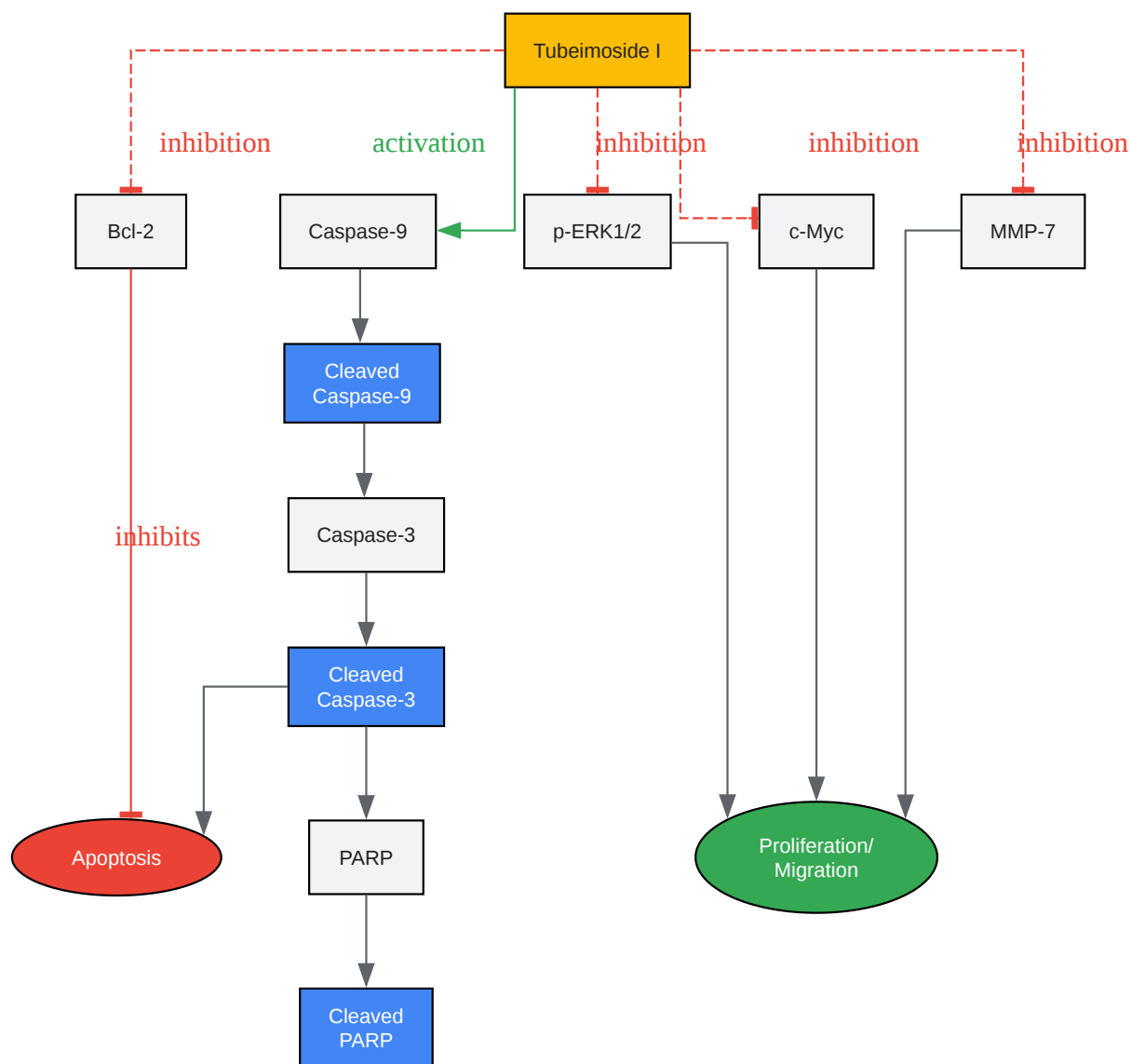
Table 2: Effect of Tubeimoside I on Apoptosis in OSCC Cell Lines

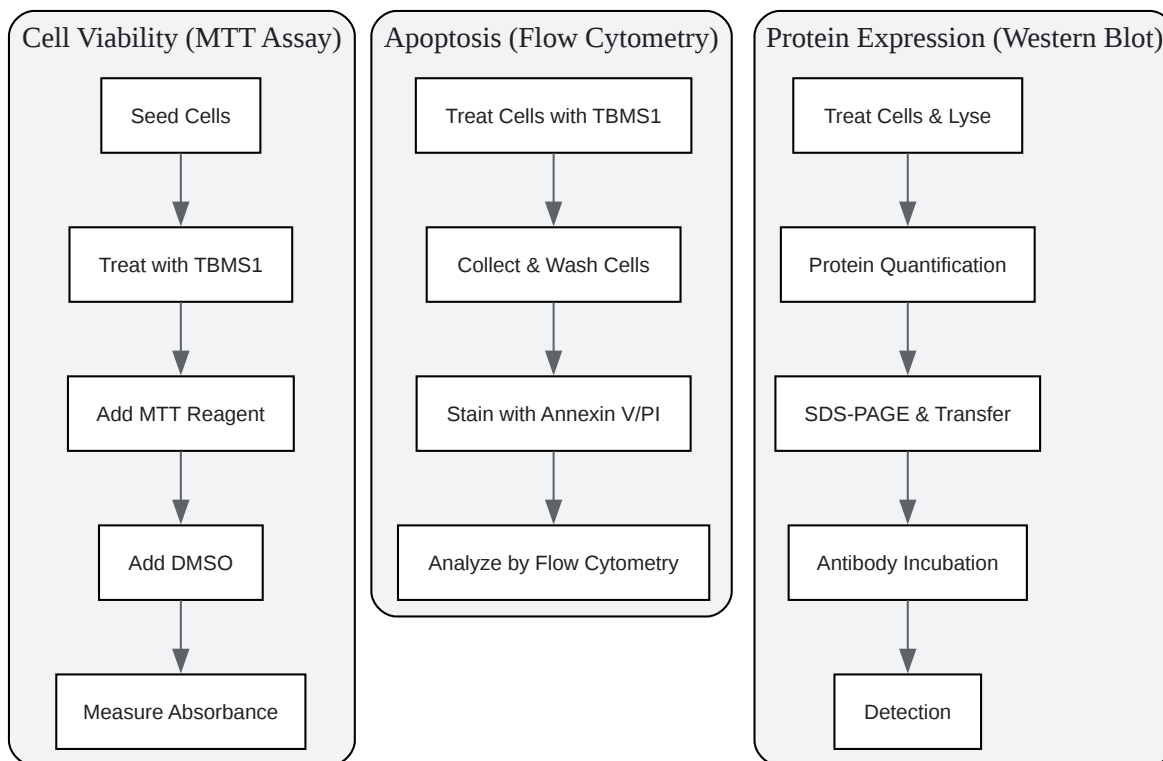
Cell Line	Treatment	Apoptotic Cells (%)	Fold Increase	Reference
CAL27	Control (0 μM)	4.38	-	[2]
10 μM TBMS1 (24h)	12.99	~2.97	[2]	
SCC15	Control (0 μM)	5.05	-	[2]
10 μM TBMS1 (24h)	13.99	~2.77	[2]	

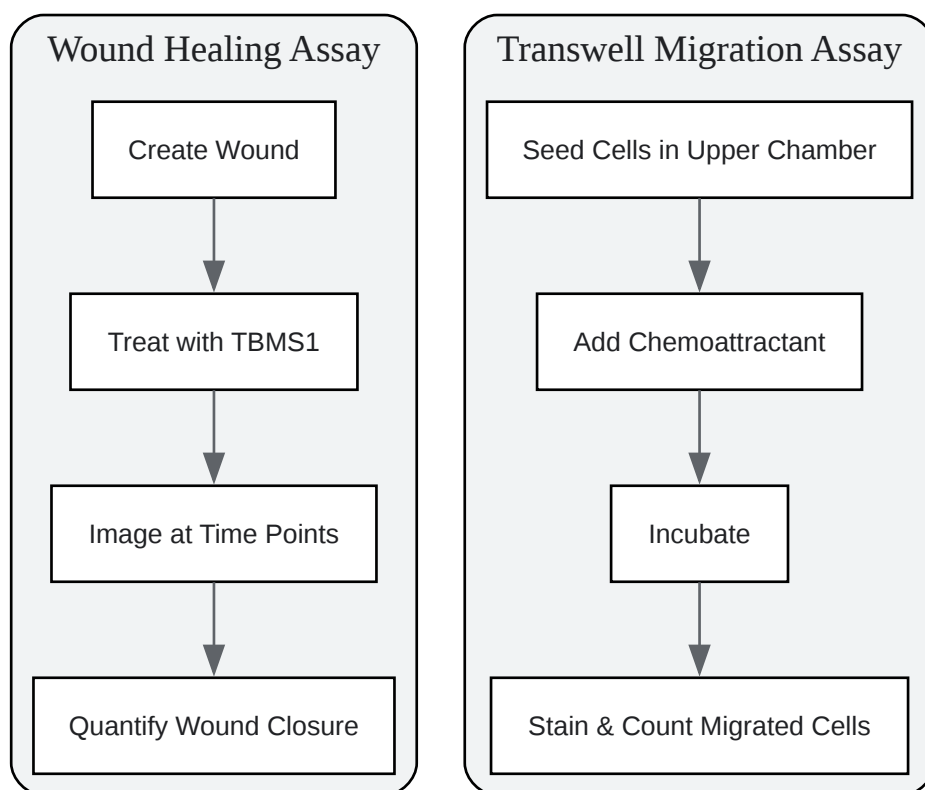
## Mechanism of Action

Tubeimoside I exerts its anti-tumor effects in OSCC through the induction of apoptosis and inhibition of cell proliferation and migration.[2] Western blot analyses have revealed that TBMS1 treatment leads to the downregulation of several key proteins involved in cell survival and metastasis, including PARP, phosphorylated ERK1/2, Bcl-2, caspase-3, caspase-7, caspase-8, c-Myc, and MMP-7.[2] Concurrently, an upregulation of cleaved PARP, cleaved caspase-3, and cleaved caspase-9 is observed, indicating the activation of the apoptotic cascade.[2] The mechanism is suggested to involve the intrinsic apoptotic pathway mediated through the ERK1/2/Bcl-2 signaling axis.[2]

## Signaling Pathway Diagram







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## References

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- 2. The effect of tubeimoside-1 on the proliferation, metastasis and apoptosis of oral squamous cell carcinoma in vitro - PMC [pmc.ncbi.nlm.nih.gov]
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